

4-Bromo-2-fluoro-5-methylbenzonitrile stability and storage conditions

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-methylbenzonitrile

Cat. No.: B1517404

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Technical Support Center: 4-Bromo-2-fluoro-5-methylbenzonitrile

Welcome to the dedicated technical support guide for **4-Bromo-2-fluoro-5-methylbenzonitrile** (CAS No. 916792-13-7). This resource is designed for researchers, medicinal chemists, and process development scientists to ensure the stability, proper handling, and successful application of this versatile synthetic building block. This guide provides in-depth, field-tested insights in a direct question-and-answer format to address common challenges and prevent experimental setbacks.

Frequently Asked Questions (FAQs) on Stability and Storage

Q1: What are the ideal long-term storage conditions for 4-Bromo-2-fluoro-5-methylbenzonitrile?

A1: For long-term stability, **4-Bromo-2-fluoro-5-methylbenzonitrile** should be stored in a cool, dry place.^[1] More specifically, maintaining a temperature at or below refrigerator conditions (2-8°C) is recommended. For extended periods, storage at -20°C can further minimize degradation. The key is to limit thermal energy, which can accelerate unwanted chemical reactions over time.

Q2: Why is it critical to store this compound in a tightly sealed container?

A2: Storing **4-Bromo-2-fluoro-5-methylbenzonitrile** in a tightly sealed container is crucial for two primary reasons:

- **Preventing Hydrolysis:** The nitrile group ($-C\equiv N$) is susceptible to hydrolysis, especially in the presence of moisture and acidic or basic conditions. This reaction converts the nitrile to a less desirable carboxylic acid or amide.^[2] Exposure to atmospheric moisture can slowly degrade the material, reducing its purity and potentially introducing impurities that can interfere with subsequent reactions.
- **Minimizing Oxidation:** While generally stable, prolonged exposure to air and light can lead to oxidative degradation of aromatic compounds. A tightly sealed, opaque container under an inert atmosphere (like argon or nitrogen) provides the best protection.

Q3: I've noticed the solid has a slight discoloration. Is it still usable?

A3: **4-Bromo-2-fluoro-5-methylbenzonitrile** is typically a solid.^[1] Discoloration can be an indicator of degradation or the presence of impurities. Before use, it is highly recommended to assess the purity of the material using an appropriate analytical technique, such as NMR, GC-MS, or LC-MS. If minor impurities are detected, purification by recrystallization or column chromatography may be necessary to ensure the success and reproducibility of your experiment.

Q4: What are the known chemical incompatibilities for this compound?

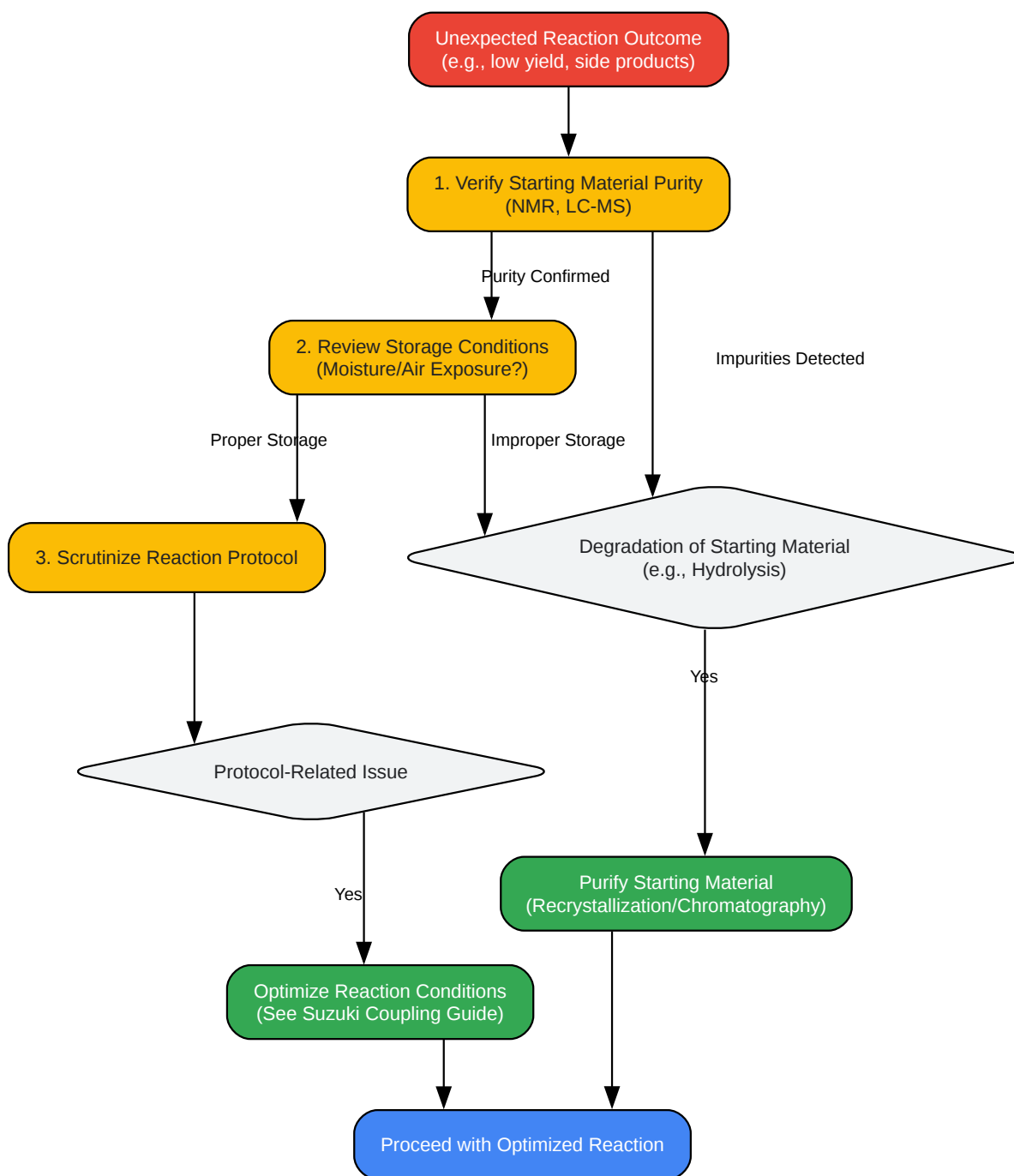
A4: This compound should be stored away from strong oxidizing agents, strong acids, and strong bases.^[3]

- **Strong Oxidizing Agents:** Can lead to destructive oxidation of the aromatic ring.
- **Strong Acids and Bases:** Can catalyze the hydrolysis of the nitrile group. Strong bases can also potentially participate in nucleophilic aromatic substitution reactions under certain conditions.

Experimental Troubleshooting Guide

This section addresses common issues encountered during synthetic applications of **4-Bromo-2-fluoro-5-methylbenzonitrile**.

Troubleshooting Workflow for Unexpected Reaction Outcomes



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